

dilithium sulphite XRD standard reference patterns

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Compound Focus: Dilithium sulphite

CAS No.: 13453-87-7

Cat. No.: S1505976

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Basic Chemical Information of Dilithium Sulphite

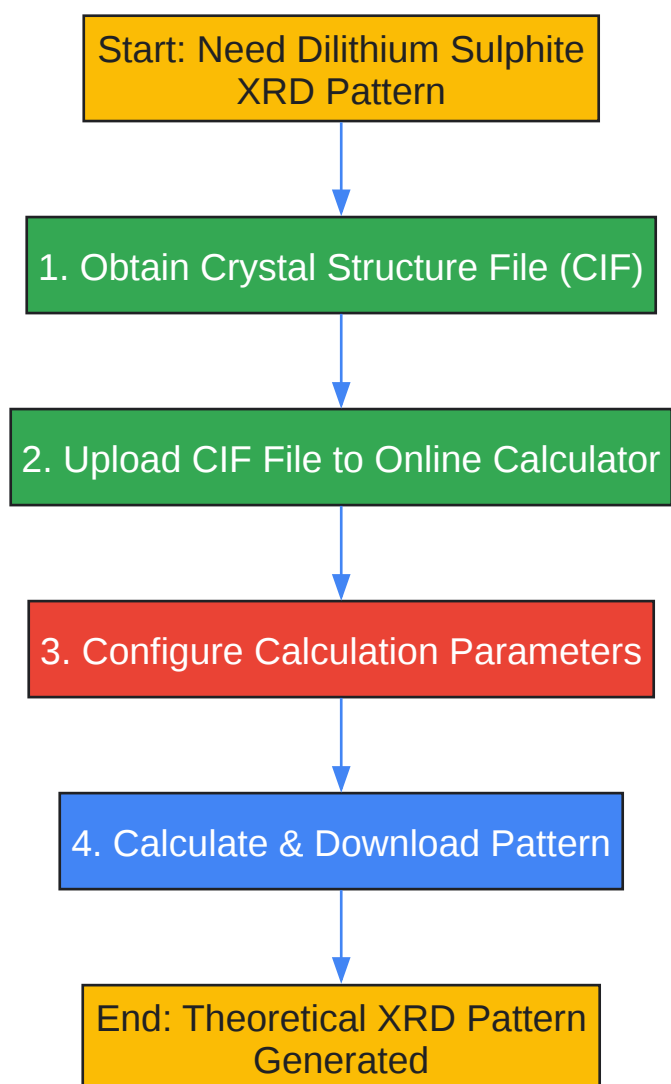
The table below summarizes the fundamental identifiers for **dilithium sulphite**, which are the starting points for any further analysis [1] [2].

Property	Value
CAS Registry Number	13453-87-7 [1] [2]
Molecular Formula	$\text{Li}_2\text{O}_3\text{S}$ [2]
Synonym	Sulfurous acid, dilithium salt [1] [2]

How to Obtain the XRD Pattern

Since a standard reference pattern is not readily available in the public domain, you can generate a theoretical XRD pattern using computational tools. This requires the **Crystal Structure File (CIF)** for **dilithium sulphite**, which contains the detailed atomic coordinates in the crystal lattice.

The workflow below outlines the process to obtain the XRD pattern using an online calculator.



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Detailed Experimental Protocol

- **Source the Crystal Structure File (CIF)**
 - The first and most critical step is to find the CIF for **dilithium sulphite** (Li_2SO_3). This file is essential for the calculation. You should search crystallographic databases such as the **Cambridge Structural Database (CSD)** or the **Materials Project (MP)** using the known CAS Number (13453-87-7) or formula [3].
- **Calculate the Pattern Using an Online Tool**

- Use a computational crystallography tool. The search results mention one such online calculator that can generate powder X-ray diffraction patterns from a CIF file [3].
- Upload the downloaded CIF file to the tool.
- Select the type of radiation (e.g., Cu K α , which is common for laboratory X-ray sources) and other relevant parameters as needed for your experiment [3].

- **Output and Validation**

- The tool will calculate and output a theoretical diffraction pattern, which is a list of 2 θ angles and their corresponding intensities [3].
- It is important to note that this is a **theoretical simulation**. For a definitive standard reference pattern, the calculated data should be validated against experimentally measured XRD data from a high-purity, certified standard sample.

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References

1. 13453-87-7 CAS MSDS (dilithium) Melting Point Boiling... sulphite [chemicalbook.com]
2. 13453-87-7, CAS No 13453-87-7, Chemical CAS... - ChemIndex [chemindex.com]
3. XRDlicious: Calculate online powder X - ray and neutron... - Implant [implant.fs.cvut.cz]

To cite this document: Smolecule. [dilithium sulphite XRD standard reference patterns]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1505976#dilithium-sulphite-xrd-standard-reference-patterns>]

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